

TPU-0037A CAS number and molecular weight

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Compound of Interest

Compound Name: TPU-0037A

Cat. No.: B10788993

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Technical Guide: TPU-0037A

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and biological properties of **TPU-0037A**, a novel antibiotic. The information is curated for professionals in drug development and research, presenting key data in a structured and accessible format.

Chemical and Physical Properties

TPU-0037A is a complex macrolide antibiotic. Its fundamental chemical and physical characteristics are summarized below.

Property	Value	Reference
CAS Number	485815-59-6	[1] [2]
Molecular Formula	C ₄₆ H ₇₂ N ₄ O ₁₀	[1]
Molecular Weight	841.1 g/mol	[1] [3]

Biological Activity: Antibacterial Spectrum

TPU-0037A has demonstrated potent activity against a range of Gram-positive bacteria, including clinically significant methicillin-resistant *Staphylococcus aureus* (MRSA).[\[4\]](#) It is a congener of lydicamycin.[\[1\]](#)[\[4\]](#) Notably, it shows limited to no activity against Gram-negative bacteria.[\[1\]](#)[\[4\]](#) The antibacterial efficacy is quantified by the Minimum Inhibitory Concentration

(MIC), which represents the lowest concentration of the antibiotic that prevents visible growth of a microorganism.

Organism	Strain	MIC (µg/mL)
Staphylococcus aureus	(including MRSA)	1.56 - 12.5
Bacillus subtilis	1.56 - 12.5	
Micrococcus luteus	1.56 - 12.5	
Escherichia coli	>50	
Proteus mirabilis	>50	
Proteus vulgaris	>50	
Pseudomonas aeruginosa	>50	

Data sourced from product information citing Furumai, T., et al. (2002).[\[4\]](#)[\[5\]](#)

Experimental Protocols

The following section outlines the generalized methodology for determining the Minimum Inhibitory Concentration (MIC) of **TPU-0037A**, a standard procedure for assessing the potency of an antibiotic.

Minimum Inhibitory Concentration (MIC) Determination

The MIC of **TPU-0037A** against various bacterial strains is determined using a broth microdilution method.[\[6\]](#)[\[7\]](#)

a) Preparation of Reagents and Media:

- **TPU-0037A Stock Solution:** A stock solution of **TPU-0037A** is prepared by dissolving it in a suitable organic solvent, such as dimethyl sulfoxide (DMSO), to a known concentration.
- **Bacterial Culture:** The test organisms are cultured in an appropriate broth medium (e.g., Mueller-Hinton Broth) to achieve a logarithmic growth phase. The turbidity of the bacterial suspension is adjusted to a 0.5 McFarland standard.[\[7\]](#)

- Microtiter Plates: Sterile 96-well microtiter plates are used for the assay.

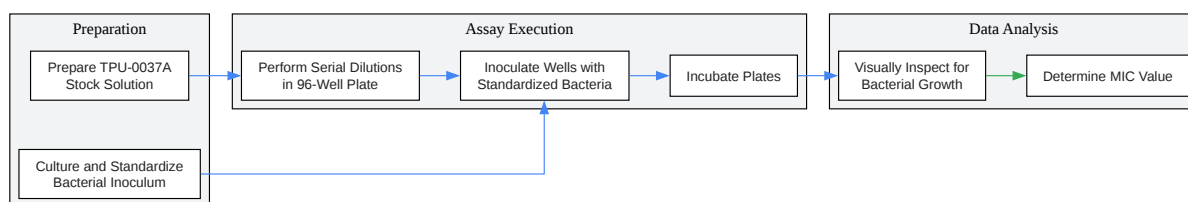
b) Assay Procedure:

- Serial Dilution: The **TPU-0037A** stock solution is serially diluted in the broth medium across the wells of the microtiter plate to obtain a range of decreasing concentrations.
- Inoculation: Each well is inoculated with the standardized bacterial suspension.
- Controls: Positive (broth with bacteria, no antibiotic) and negative (broth only) controls are included on each plate.
- Incubation: The plates are incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- Data Analysis: The MIC is determined as the lowest concentration of **TPU-0037A** at which no visible bacterial growth is observed.[6]

Visualizations

Experimental Workflow for MIC Determination

The following diagram illustrates the key steps in the experimental workflow for determining the Minimum Inhibitory Concentration (MIC) of **TPU-0037A**.



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).

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